

Safety data sheet (SDS) for 2-Iodobenzonitrile

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Compound of Interest

Compound Name: 2-Iodobenzonitrile

Cat. No.: B177582

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An In-depth Technical Guide to the Safety Data for 2-Iodobenzonitrile

For researchers, scientists, and professionals engaged in drug development, a comprehensive understanding of the safety profile of chemical reagents is paramount. This guide provides a detailed overview of the safety data for **2-Iodobenzonitrile** (CAS No. 4387-36-4), a key intermediate in organic synthesis.[1] The information is compiled and presented to meet the needs of a laboratory and research environment.

Chemical Identification

- Chemical Name: **2-Iodobenzonitrile**
- Synonyms: o-Iodobenzonitrile, 1-Cyano-2-iodobenzene[1]
- CAS Number: 4387-36-4[1][2][3][4][5]
- Molecular Formula: C₇H₄IN[1][2]
- Molecular Weight: 229.02 g/mol [1][2][4]

Hazard Identification and Classification

2-Iodobenzonitrile is classified as a hazardous substance. The primary hazards are related to acute toxicity and eye irritation.[6]

GHS Classification Summary:

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.[2][6]
- Serious Eye Irritation (Category 2A/2): H319 - Causes serious eye irritation.[2][3][6]
- Other potential hazards noted by some suppliers:
 - Toxic if in contact with skin or if inhaled (H301 + H311 + H331).
 - Causes skin irritation (H315).

GHS Label Elements:

- Pictogram: GHS07 (Exclamation Mark)[1][3][4][6]
- Signal Word: Warning[1][2][3][4][6] (Some sources may use "Danger" if classifying under more severe toxicity categories)

Hazard Statements:

- H302: Harmful if swallowed.[1][2][3][7]
- H319: Causes serious eye irritation.[1][2][3][7]

Precautionary Statements:

- Prevention: P264 (Wash skin thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P280 (Wear protective gloves/eye protection/face protection).[1][3]
- Response: P301+P312/P317 (IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P330 (Rinse mouth), P337+P313/P317 (If eye irritation persists: Get medical advice/attention).[1][2][3]
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).

Physical and Chemical Properties

The physical and chemical properties of **2-Iodobenzonitrile** are summarized in the table below. This data is essential for safe handling, storage, and experimental design.

Property	Value	Source(s)
Appearance	Solid, White to Yellow Powder/Crystal	[1]
Melting Point	51-55 °C	[3][4]
	52-54 °C	[1]
	53-57 °C	
Boiling Point	147 °C @ 15 mmHg	[1]
Flash Point	> 110 °C (> 230 °F) - closed cup	[3][4]
Solubility	Soluble in Methanol	[1]
Density	1.91 ± 0.1 g/cm ³ (Predicted)	[1]

Toxicological Information

While specific quantitative toxicological studies such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%) values for **2-Iodobenzonitrile** are not readily available in the public domain, the GHS classification provides a clear indication of its potential health effects. [7] One source notes that the chemical, physical, and toxicological properties have not been thoroughly investigated.[7]

Summary of Health Effects:

- Oral Toxicity: Harmful if ingested.[2][6]
- Eye Irritation: Causes serious and potentially damaging irritation upon contact with eyes.[2][6]
- Dermal Toxicity: May be toxic if it comes into contact with skin.

- Inhalation Toxicity: May be toxic if inhaled and may cause respiratory irritation.[7]
- Skin Irritation: May cause redness and irritation to the skin.
- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[7]

Experimental Protocols

The data presented in a Safety Data Sheet is derived from standardized experimental testing. While specific reports for **2-Iodobenzonitrile** are not provided, the methodologies follow established international guidelines, primarily from the Organisation for Economic Co-operation and Development (OECD).

General Methodologies:

- Acute Oral Toxicity (OECD TG 423): This test provides an estimation of the LD50. A small group of animals (typically rodents) are administered the substance by oral gavage in a stepwise procedure. Observations for signs of toxicity and mortality are recorded for up to 14 days. The GHS Category 4 classification ("Harmful if swallowed") suggests an estimated LD50 between 300 and 2000 mg/kg.
- Acute Eye Irritation/Corrosion (OECD TG 405): This protocol involves applying the test substance to the eye of an animal (historically rabbits) and observing for effects on the cornea, iris, and conjunctiva for a set period. The classification "Causes serious eye irritation" (Category 2A) indicates that the substance produces reversible eye effects within 21 days of observation.
- Flash Point Determination (e.g., ASTM D93): The flash point is determined using a closed-cup tester. The substance is heated at a controlled rate, and an ignition source is periodically introduced into the vapor space above the liquid. The flash point is the lowest temperature at which the vapors ignite.

Safe Handling and Emergency Procedures

A systematic approach to handling is crucial for minimizing risk.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[8\]](#)
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat.[\[3\]](#)[\[8\]](#)
- Respiratory Protection: For operations that may generate dust, use a NIOSH-approved N95 dust mask or higher.[\[3\]](#)

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Consult a physician.[\[6\]](#)[\[7\]](#)
- Skin Contact: Immediately wash off with soap and plenty of water. Consult a physician.[\[7\]](#)
- Eye Contact: Rinse cautiously and thoroughly with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.[\[6\]](#)[\[7\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[\[7\]](#)

Accidental Release Measures

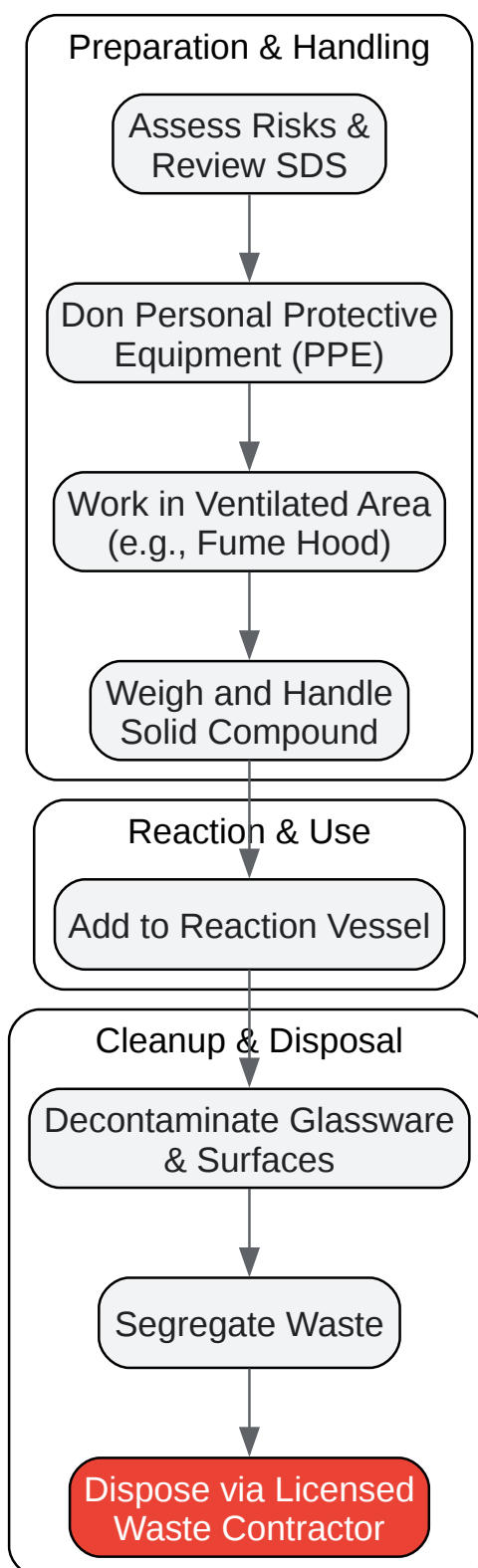
- Personal Precautions: Evacuate personnel to a safe area. Use personal protective equipment and ensure adequate ventilation. Avoid breathing dust.[\[6\]](#)[\[7\]](#)
- Containment and Cleanup: Pick up and arrange disposal without creating dust. Sweep up the material and place it in a suitable, closed container for disposal.[\[6\]](#)[\[7\]](#)

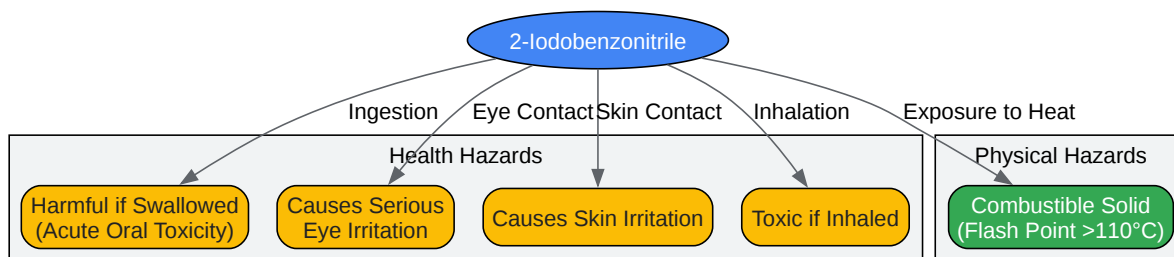
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[6\]](#)[\[7\]](#)
- Specific Hazards: Hazardous decomposition products can include carbon oxides, nitrogen oxides (NO_x), and hydrogen iodide.[\[6\]](#)

Visualized Workflows and Hazard Relationships

To further clarify safety procedures and hazard interactions, the following diagrams are provided.





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